

Application Note: Comprehensive Analytical Characterization of Methyl 3-(pyridin-3-yl)acrylate

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Compound of Interest

Compound Name: Methyl 3-(pyridin-3-yl)acrylate

Cat. No.: B8761567

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Executive Summary & Strategic Context

Methyl 3-(pyridin-3-yl)acrylate (CAS: 81124-48-3) is a highly versatile α,β -unsaturated ester utilized extensively as a building block in modern drug discovery. Its unique structural topology—combining a basic pyridine pharmacophore with an electrophilic Michael acceptor—makes it an essential intermediate in the synthesis of complex therapeutics. Recent applications include the development of Brefeldin A (BFA) pyridine acrylate derivatives targeting bladder cancer[1] and the synthesis of benzimidazolone-based cinnamamide derivatives acting as TRPV1 antagonists for pain management[2].

Because biological targets exhibit strict spatial and electronic requirements, confirming the chemical purity, regiochemistry (3-substitution vs. 2- or 4-substitution), and stereochemistry (the trans or E-geometry of the alkene) of this intermediate is critical. This application note provides a field-proven, self-validating analytical framework for the rigorous characterization of **Methyl 3-(pyridin-3-yl)acrylate** using orthogonal techniques.

Mechanistic Rationale for Analytical Selection

To establish a self-validating characterization system, we must employ orthogonal techniques that independently confirm different facets of the molecule's structure. The causality behind our analytical choices is as follows:

- **Multinuclear NMR (1D & 2D):** ^1H NMR is selected specifically to determine the stereochemistry of the acrylate double bond. The $^3\text{J}_{\text{HH}}$ coupling constant of the vinylic protons is diagnostic: a coupling of ≈ 16 Hz unambiguously confirms the trans (E) configuration required for downstream pharmacological activity, whereas a cis (Z) isomer would present a coupling of ≈ 10 Hz. 2D HSQC and HMBC are employed because the chemically similar C2 and C6 positions on the pyridine ring cannot be reliably differentiated by 1D ^{13}C NMR alone.
- **LC-HRMS (ESI+):** The pyridine nitrogen possesses a lone pair of electrons, making it highly basic ($\text{pK}_a \approx 5.2$) and exceptionally amenable to positive electrospray ionization (ESI+). High-Resolution Mass Spectrometry (HRMS) is chosen over nominal mass techniques to validate the exact mass to within < 5 ppm, effectively ruling out isobaric impurities that could compromise downstream coupling reactions [3].
- **FTIR-ATR:** Attenuated Total Reflectance (ATR) is chosen over traditional KBr pellet methods. ATR eliminates the need for hygroscopic KBr, preventing moisture absorption bands (broad O-H stretch at 3400 cm^{-1}) from obscuring the critical, yet weak, aromatic overtone bands of the pyridine ring.

Comprehensive Analytical Protocols

Protocol A: High-Resolution NMR Spectroscopy

System Suitability & Self-Validation: The presence of the residual solvent peak (CHCl_3 at 7.26 ppm) serves as an internal chemical shift reference. The integration of the methyl ester singlet (3H) must perfectly match the integration of the two vinylic doublets (1H each) to validate sample homogeneity.

- **Sample Preparation:** Dissolve 15.0 mg of **Methyl 3-(pyridin-3-yl)acrylate** in 0.6 mL of deuterated chloroform (CDCl_3 , 99.8% D) containing 0.03% v/v Tetramethylsilane (TMS).
Rationale: CDCl_3 provides excellent solubility for moderately polar esters, and its residual peak does not overlap with the highly deshielded pyridine or vinylic protons.

- Instrument Parameters: Transfer the solution to a 5 mm precision NMR tube. Acquire data on a 400 MHz spectrometer equipped with a 5 mm multinuclear broadband probe.
 - ^1H NMR: 16 scans, 2-second relaxation delay, 30° flip angle.
 - ^{13}C NMR: 512 scans, 2-second relaxation delay, WALTZ-16 decoupling.
- Data Processing: Apply a 0.3 Hz exponential line broadening function to the ^1H FID prior to Fourier transformation to optimize the signal-to-noise ratio without compromising the resolution of the critical 16 Hz vinylic coupling constants.

Protocol B: LC-HRMS Analysis

System Suitability & Self-Validation: A blank injection (mobile phase only) must be run prior to the sample to ensure no carryover of basic amines on the column. The isotopic pattern of the $[\text{M}+\text{H}]^+$ ion must match the theoretical distribution for $\text{C}_9\text{H}_9\text{NO}_2$.

- Mobile Phase Preparation:
 - Solvent A: LC-MS grade water with 0.1% formic acid.
 - Solvent B: LC-MS grade acetonitrile with 0.1% formic acid.
 - Rationale: Formic acid acts as a proton source, ensuring the pyridine nitrogen remains protonated throughout the chromatographic run, preventing peak tailing and maximizing ESI+ sensitivity.
- Chromatography: Inject 1 μL of a 1 $\mu\text{g}/\text{mL}$ sample (dissolved in 50:50 Water:MeOH) onto a C18 column (50 x 2.1 mm, 1.7 μm particle size). Run a linear gradient from 5% B to 95% B over 5.0 minutes at a flow rate of 0.4 mL/min.
- Mass Spectrometry: Operate the Q-TOF mass spectrometer in ESI+ mode. Set the capillary voltage to 3.0 kV, desolvation temperature to 350°C , and acquire data over a mass range of 50–1000 m/z.

Protocol C: FTIR-ATR Spectroscopy

System Suitability & Self-Validation: A background scan of the ambient air must be collected immediately prior to sample analysis to subtract atmospheric CO₂ and water vapor, which could otherwise interfere with the carbonyl stretching region.

- **Preparation:** Clean the diamond ATR crystal with isopropanol and allow it to dry completely. Collect a 32-scan background spectrum.
- **Acquisition:** Place 2–3 mg of the solid **Methyl 3-(pyridin-3-yl)acrylate** directly onto the center of the diamond crystal. Apply consistent pressure using the ATR anvil.
- **Parameters:** Acquire 32 scans at a resolution of 4 cm⁻¹ across the mid-IR range (4000–400 cm⁻¹).

Quantitative Data Summaries

The following tables summarize the expected analytical data, serving as a reference standard for structural confirmation.

Table 1: NMR Assignments (CDCl₃, 400 MHz / 100 MHz)

Position	¹ H Chemical Shift (ppm)	Multiplicity & Coupling (J in Hz)	¹³ C Chemical Shift (ppm)	Structural Assignment
2	8.74	d, J=2.0	150.5	Pyridine C-H (adjacent to N)
6	8.60	dd, J=4.8,1.5	150.1	Pyridine C-H (adjacent to N)
4	7.82	dt, J=8.0,2.0	134.3	Pyridine C-H (para to N)
β	7.68	d, J=16.1	141.2	Alkene C-H (vinyllic, trans)
5	7.32	dd, J=8.0,4.8	123.8	Pyridine C-H (meta to N)
α	6.51	d, J=16.1	119.6	Alkene C-H (vinyllic, trans)
OCH ₃	3.82	s	51.8	Methyl ester
C=O	-	-	166.8	Ester carbonyl carbon
3	-	-	130.4	Pyridine quaternary carbon

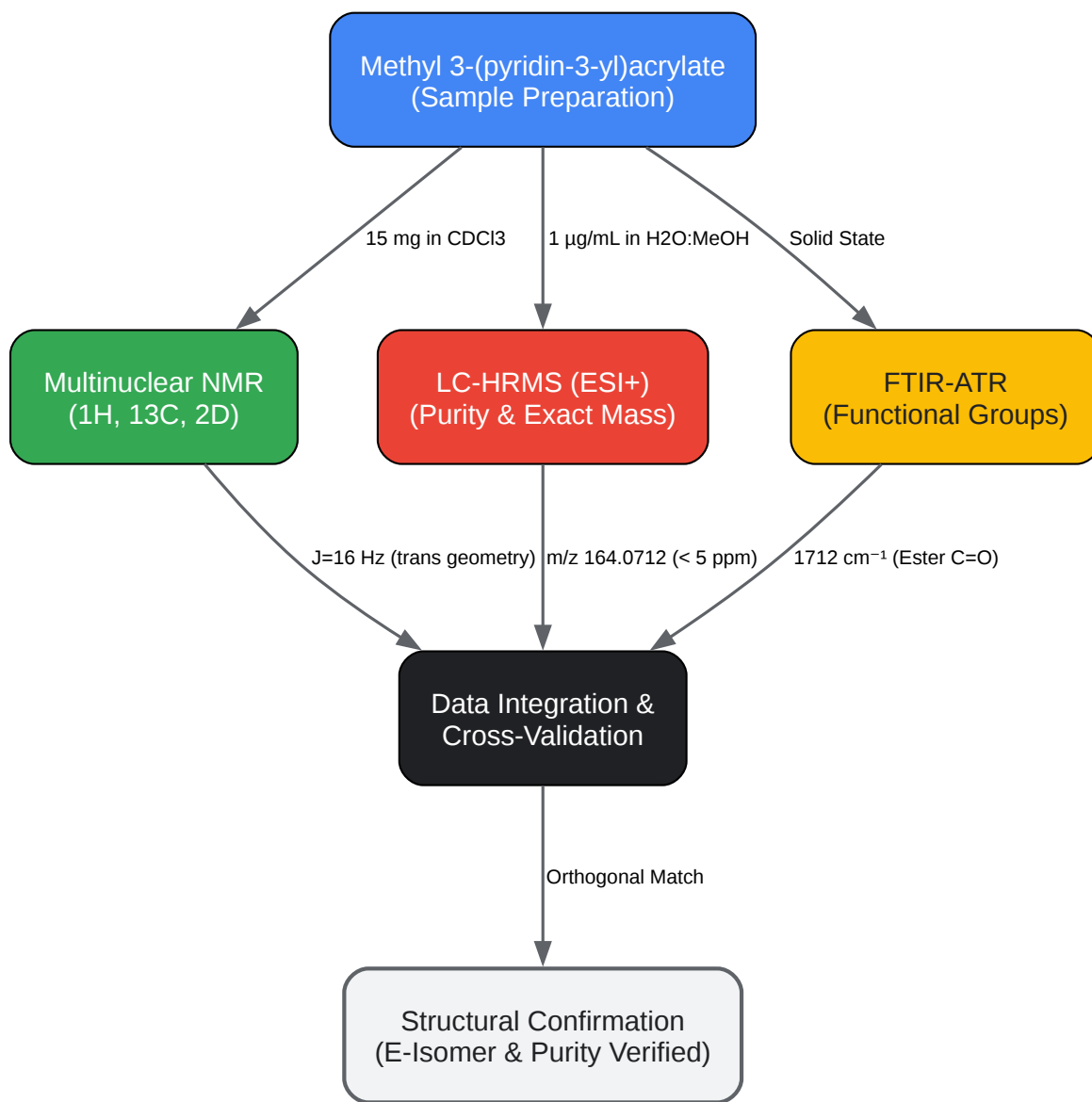
Table 2: LC-HRMS (ESI+) Data

Ion Species	Theoretical Exact Mass (m/z)	Observed Mass (m/z)	Mass Error (ppm)	Fragment Origin
[M+H] ⁺	164.0712	164.0710	-1.2	Protonated molecular ion
Fragment 1	132.0449	132.0447	-1.5	Loss of methanol (-32 Da)
Fragment 2	104.0500	104.0501	+0.9	Loss of CO ₂ CH ₃ (-59 Da)

Table 3: Characteristic FTIR-ATR Frequencies

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Diagnostic Significance
1712	Strong	C=O stretch	Confirms α,β - unsaturated ester
1638	Medium	C=C stretch	Confirms conjugated alkene
1585, 1572	Medium	C=C / C=N stretch	Characteristic pyridine ring vibrations
1175	Strong	C-O-C stretch	Confirms ester linkage
982	Strong	=C-H bend (out-of-plane)	Orthogonal confirmation of trans alkene

Workflow Visualization



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Orthogonal analytical workflow for structural validation of **Methyl 3-(pyridin-3-yl)acrylate**.

References

- Discovery of a potential bladder cancer inhibitor CHNQD-01281 by regulating EGFR and promoting infiltration of cytotoxic T cells National Center for Biotechnology Information (PMC) [\[Link\]](#) [1]
- Benzimidazolone-based cinnamamide derivative as trpv1 antagonist and pharmaceutical composition for treatment or prevention of pain containing same as active ingredient Google P
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